

Application Notes & Protocols: 3D-Printed Intravaginal Rings in Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Nuvaring
CAS No.:	131562-74-8
Cat. No.:	B1244231

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of 3D-printed intravaginal rings (IVRs) in research, highlighting their versatility in drug delivery for various therapeutic areas, including contraception and the prevention of sexually transmitted infections. The detailed protocols and compiled data will assist researchers in designing and evaluating their own 3D-printed IVRs.

Introduction

Three-dimensional (3D) printing has emerged as a transformative technology in pharmaceutical research, enabling the rapid prototyping and manufacturing of personalized drug delivery devices.^[1] Intravaginal rings (IVRs) are a discreet and effective platform for sustained, long-acting drug delivery to the female reproductive tract, bypassing first-pass metabolism and improving patient adherence.^{[2][3]} The integration of 3D printing, particularly technologies like Continuous Liquid Interface Production (CLIP™) and Fused Deposition Modeling (FDM), allows for the fabrication of IVRs with intricate geometries and tailored drug release profiles, a significant advancement over traditional injection molding techniques.^{[4][5][6]}

This document outlines the applications of 3D-printed IVRs in research, focusing on multipurpose prevention technologies (MPTs) and other therapeutic indications. Detailed experimental protocols for fabrication, drug loading, in vitro release studies, and preclinical evaluation are provided.

Applications in Research

3D-printed IVRs are being investigated for a wide range of applications, primarily focused on women's health. The key research areas include:

- **Multipurpose Prevention Technologies (MPTs):** These IVRs are designed to deliver a combination of active pharmaceutical ingredients (APIs) to simultaneously prevent unintended pregnancy and sexually transmitted infections (STIs) like HIV and HSV-2.[\[4\]\[7\]\[8\]](#)
- **HIV Prevention:** Several studies have focused on developing IVRs that release antiretroviral drugs such as Dapivirine and Islatravir for pre-exposure prophylaxis (PrEP).[\[9\]\[10\]\[11\]](#)
- **Contraception:** 3D-printed IVRs are being developed to deliver hormonal contraceptives like Etonogestrel, Ethinyl Estradiol, and Levonorgestrel, as well as non-hormonal options like lactic acid and glycerol monolaurate.[\[9\]\[12\]\[13\]](#)
- **Infertility Treatment:** The controlled release of hormones such as progesterone from 3D-printed IVRs is being explored for luteal phase support in assisted reproductive technologies.[\[6\]\[14\]\[15\]](#)
- **Treatment of Vaginal Infections:** Customized IVRs are being designed to deliver antifungal agents like clotrimazole for recurrent vaginal candidiasis and antibiotics like metronidazole for bacterial vaginosis.[\[1\]\[16\]\[17\]](#)

Data Presentation: In Vitro and In Vivo Studies

The following tables summarize quantitative data from various research studies on 3D-printed IVRs, providing a comparative overview of their performance.

Table 1: In Vitro Drug Release from 3D-Printed Intravaginal Rings

Drug(s)	Polymer	3D Printing Method	Release Duration	Key Findings
Dapivirine (DPV), Pritelivir (PTV), Levonorgestrel (LNG)	Silicone-urethane resin	CLIP™	28 days	Zero-order release kinetics in simulated vaginal fluid (SVF) at pH 4 and pH 8.[7]
β-estradiol	Biocompatible Resin	CLIP™	57 - 115 days	Near or complete release of the total loaded drug. Release profiles were driven by geometry.[14]
Etonogestrel (ENG), Ethinyl Estradiol (EE), Islatravir (ISL)	Silicone-based resin	CLIP™	150 days	Sustained release of all three drugs was achieved.[9][10]
Lactic Acid (LA), Glycerol Monolaurate (GML)	Not Specified	3D-printed	> 30 days	Sustained release at target rates was achieved.[9][13]
Progesterone	Poly(lactic acid) (PLA)/Polycaprolactone (PCL)	FDM	> 7 days	Sustained, diffusion-controlled release. "O" shaped ring showed higher dissolution.[18]
Clotrimazole	Thermoplastic Polyurethane	FDM	7 days	Sustained release with complete inhibition of C.

albicans growth
after 5 days.[17]

Table 2: In Vivo Performance of 3D-Printed Intravaginal Rings in Animal Models

Drug(s)	Animal Model	Study Duration	Key Findings
Dapivirine (DPV), Pritelivir (PTV), Levonorgestrel (LNG)	Macaques	28 days	Sustained release with median plasma concentrations of 138 pg/mL (DPV), 18,700 pg/mL (PTV), and 335 pg/mL (LNG). Safe and well-tolerated with no significant changes in vaginal pH or mucosal cytokines.[7]
Etonogestrel (ENG), Ethinyl Estradiol (EE), Islatravir (ISL)	Sheep	14 days	Sustained release of all three drugs. No adverse findings of cervicovaginal toxicity or changes in vaginal microbiome.[2][9][10]
Islatravir (ISL)	Macaques	28 days	Sustained release with ISL-triphosphate levels above the pharmacokinetic benchmark. Safe and well-tolerated with no observed mucosal cytokine changes or alterations in peripheral CD4 T-cell populations.[9][10][11]

Experimental Protocols

This section provides detailed methodologies for key experiments involved in the research and development of 3D-printed IVRs.

4.1. Protocol for IVR Fabrication using CLIP™ 3D Printing

This protocol describes the fabrication of IVRs using the Continuous Liquid Interface Production (CLIP™) technology.

- Computer-Aided Design (CAD):
 - Design the IVR using CAD software (e.g., SolidWorks). Specify the outer diameter, cross-sectional diameter, and any internal geometric features (e.g., honeycomb, unit cells) to control drug release and mechanical properties.[9][14]
 - Export the design as an .STL file.
- 3D Printing:
 - Utilize a CLIP™ 3D printer (e.g., Carbon M1).
 - Select a biocompatible resin, such as a silicone-urethane based resin (e.g., SIL30).[2]
 - The CLIP™ process uses UV light to selectively cure the liquid resin while a continuous liquid interface of uncured resin is maintained by an oxygen-permeable window, allowing for rapid, layerless printing.[2]
 - The fabrication time is typically around 15 minutes per ring.[14]
- Post-Processing:
 - After printing, wash the IVR to remove any uncured resin.
 - Perform a final UV cure to ensure complete polymerization and mechanical stability.

4.2. Protocol for Drug Loading via Solvent Swelling and Absorption

This protocol details a single-step drug loading process driven by absorption.[7][9]

- Preparation of Loading Solution:
 - Dissolve the desired active pharmaceutical ingredient(s) (APIs) in a suitable solvent in which the polymer matrix will swell (e.g., acetone for silicone-urethane resins).[12]
 - The concentration of the API in the solution will determine the final drug loading in the IVR.
- Drug Loading:
 - Submerge the fabricated IVR in the drug-containing solvent solution.
 - Allow the IVR to swell and absorb the drug over a specified period. This process is driven by the concentration gradient.
 - The duration of immersion will depend on the desired drug loading and the swelling properties of the polymer.
- Drying and Drug Entrapment:
 - Remove the IVR from the loading solution.
 - Allow the solvent to evaporate completely. As the polymer deswells, the API is entrapped within the matrix.

4.3. Protocol for In Vitro Drug Release Studies

This protocol outlines the procedure for assessing the drug release kinetics from the IVR in a laboratory setting.

- Preparation of Release Medium:
 - Prepare a simulated vaginal fluid (SVF) at a physiologically relevant pH (e.g., pH 4.2).[7]
The composition of SVF can be found in published literature.
- Release Study Setup:

- Place each IVR in a separate container with a known volume of SVF (e.g., 50 mL).
- Maintain the containers at 37°C in a shaking incubator to simulate physiological conditions.
- Sample Collection and Analysis:
 - At predetermined time points (e.g., 1, 4, 8, 24 hours, and then daily), collect an aliquot of the release medium.
 - Replenish the collected volume with fresh, pre-warmed SVF to maintain sink conditions.
 - Analyze the concentration of the API in the collected samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).[5]
- Data Analysis:
 - Calculate the cumulative amount of drug released at each time point.
 - Plot the cumulative drug release versus time to determine the release profile and kinetics (e.g., zero-order, first-order).

4.4. Protocol for Mechanical Testing

This protocol describes the methods for evaluating the mechanical properties of the IVRs to ensure they are suitable for vaginal insertion and retention.[19]

- Durometer Hardness:
 - Measure the Shore hardness of the IVR material using a durometer to assess its flexibility.
- Radial Compression Test:
 - Use a universal testing machine (e.g., Instron) with a 100N load cell.[5]
 - Place the IVR on its side and compress it at a constant rate, measuring the force required to achieve a specific displacement. This simulates the forces experienced during insertion and use.

- Tensile Properties:
 - Cut a section of the IVR and clamp it into the universal testing machine.
 - Apply a tensile load until the material breaks to determine its tensile strength and elongation at break.

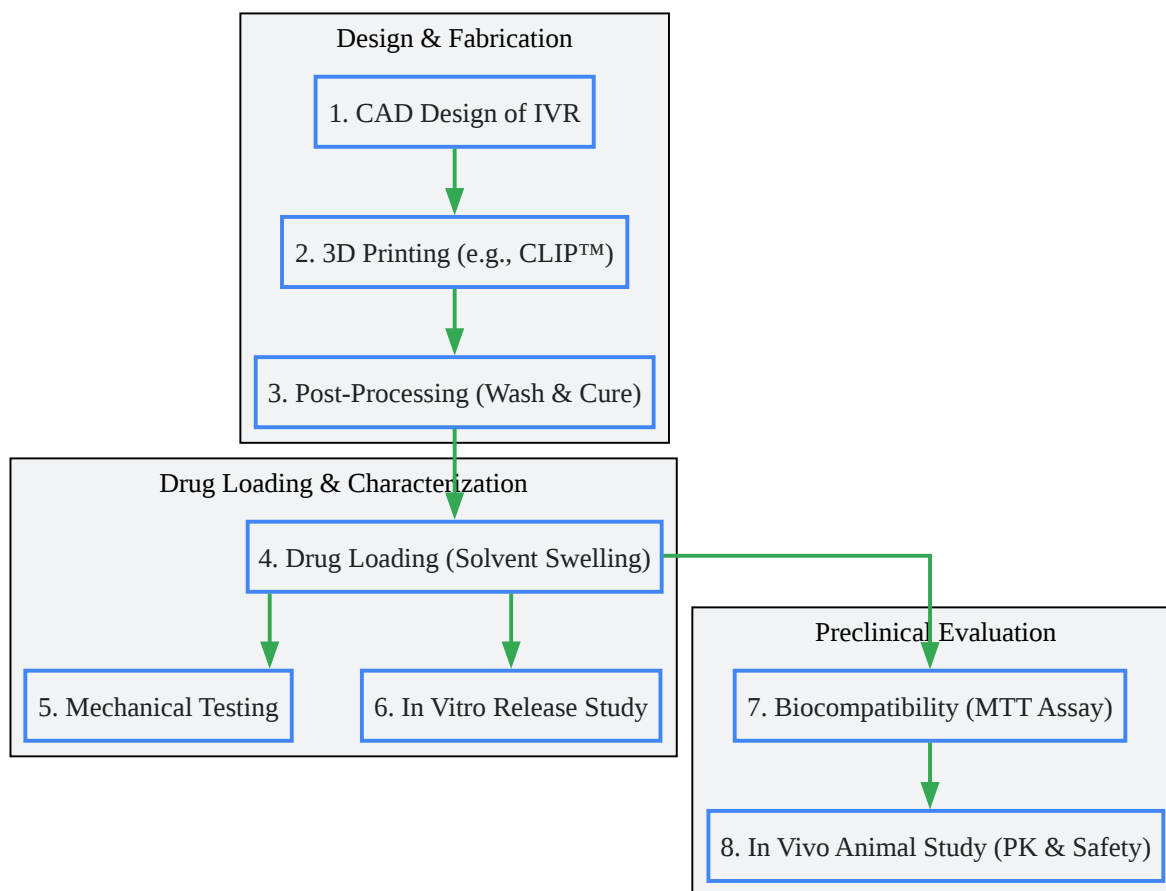
4.5. Protocol for Biocompatibility and In Vivo Safety Studies

This protocol provides a general framework for assessing the safety and biocompatibility of the 3D-printed IVRs in preclinical animal models.

- Cell Viability Assay (MTT Assay):
 - Culture relevant cell lines (e.g., vaginal epithelial cells) in the presence of extracts from the IVR material or the IVR itself.
 - Perform an MTT assay to quantify cell viability and assess for any cytotoxic effects.[\[12\]](#)[\[16\]](#)
- In Vivo Animal Studies (e.g., Macaques, Sheep):
 - Select an appropriate animal model (macaques are a relevant model for HIV research, while sheep have anatomical similarities for contraceptive studies).[\[2\]](#)[\[9\]](#)
 - Insert the IVRs into the animals for a specified duration (e.g., 14 to 28 days).[\[2\]](#)[\[10\]](#)
 - Monitor the animals for any signs of local or systemic toxicity.
 - Collect vaginal swabs to assess vaginal pH and changes in the vaginal microbiome.[\[2\]](#)
 - Collect blood samples to determine the plasma concentrations of the released drugs (pharmacokinetics).[\[7\]](#)
 - At the end of the study, collect vaginal biopsies to evaluate for any tissue abnormalities or inflammation.[\[9\]](#)
 - Analyze mucosal cytokine and chemokine levels to assess the local immune response.[\[7\]](#)

Visualizations

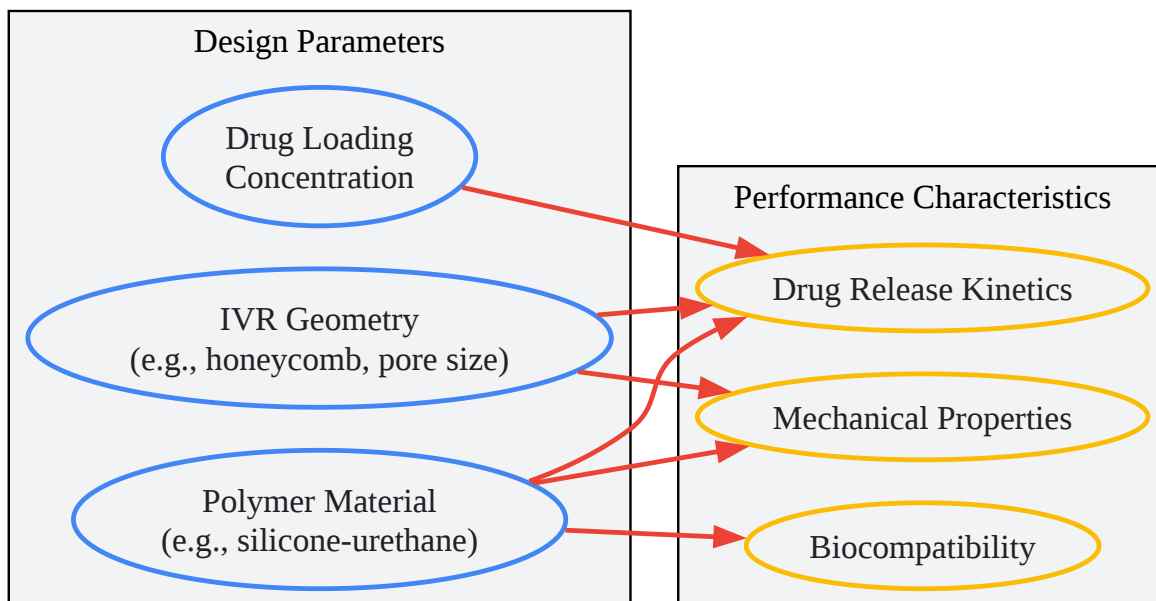
Diagram 1: Workflow for Fabrication and Testing of 3D-Printed IVRs



[Click to download full resolution via product page](#)

Caption: A streamlined workflow for the development of 3D-printed IVRs.

Diagram 2: Logical Relationship of Design and Performance



[Click to download full resolution via product page](#)

Caption: Interplay between IVR design parameters and performance outcomes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Three-Dimensionally Printed Vaginal Rings: Perceptions of Women and Gynecologists in a Cross-Sectional Survey - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Next Generation 3D-Printed Intravaginal Ring for Prevention of HIV and Unintended Pregnancy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. all3dp.com \[all3dp.com\]](#)
- [4. 3D Printed Intravaginal Rings - The Benhabbour Research Laboratory \[benhabbour.web.unc.edu\]](#)
- [5. LAPaL \[lapal.medicinespatentpool.org\]](#)

- [6. researchgate.net \[researchgate.net\]](#)
- [7. Next-generation 3D printed multipurpose prevention intravaginal ring for prevention of HIV, HSV-2, and unintended pregnancy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Next-generation 3D printed multipurpose prevention intravaginal ring for prevention of HIV, HSV-2, and unintended pregnancy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Scholars@Duke publication: Next generation 3D-printed intravaginal ring for prevention of HIV and unintended pregnancy. \[scholars.duke.edu\]](#)
- [11. Next generation 3D-printed intravaginal ring for prevention of HIV and unintended pregnancy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. Next Generation 3D Printed Multipurpose Intravaginal Ring For Sustained Co-Delivery of Antiretroviral Drugs and A Contraceptive Hormone - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. First-in-line 3D-printed intravaginal ring for nonhormonal contraception - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. 3466 Innovative 3D Printed Intravaginal Rings: Developing AnelleO PRO, the First Intravaginal Ring for Infertility - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. 3dprint.com \[3dprint.com\]](#)
- [17. 3D printed clotrimazole intravaginal ring for the treatment of recurrent vaginal candidiasis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. 3D printing of vaginal rings with personalized shapes for controlled release of progesterone: Abstract, Citation \(BibTeX\) & Reference | Bohrium \[bohrium.com\]](#)
- [19. Mechanical testing methods for drug-releasing vaginal rings - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Application Notes & Protocols: 3D-Printed Intravaginal Rings in Research\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1244231/docs#application-notes-protocols-3d-printed-intravaginal-rings-in-research\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)